

Proper Disposal of TEPP-46: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TEPP-46
CAS No.: 1221186-53-3
Cat. No.: B609134

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical reagents is a critical aspect of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of **TEPP-46**, a potent and selective activator of pyruvate kinase M2 (PKM2). Adherence to these procedures is vital for maintaining a safe working environment and ensuring regulatory compliance.

While **TEPP-46** is not classified as a hazardous substance under the Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH) regulation, it is imperative to follow established protocols for chemical waste management to minimize any potential environmental impact.^[1]

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is crucial to handle **TEPP-46** with the appropriate safety measures in place.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.

- Hand Protection: Use compatible chemical-resistant gloves, such as nitrile gloves.
- Skin Protection: A lab coat should be worn to protect from spills.
- Respiratory Protection: Not generally required for handling the solid form in well-ventilated areas.

TEPP-46 Properties and Handling Summary

For quick reference, the following table summarizes key quantitative data and handling information for **TEPP-46**.

Property	Value	Source
Molecular Weight	372.46 g/mol	[2][3]
Form	Solid	[2][4]
Color	White	[2][4]
Solubility in DMSO	100 mg/mL	[2][4]
Storage Temperature	2-8°C	[2][4]

Step-by-Step Disposal Protocol for TEPP-46

The following protocol outlines the recommended steps for the proper disposal of **TEPP-46** solid waste and solutions.

Step 1: Waste Identification and Segregation

- Solid Waste: Unused or expired **TEPP-46** solid should be collected in a designated, clearly labeled waste container. Do not mix with other chemical waste to prevent unforeseen reactions.
- Liquid Waste (DMSO Solutions): Solutions of **TEPP-46** in dimethyl sulfoxide (DMSO) should be collected in a separate, compatible container labeled "Hazardous Waste" or as required by your institution's Environmental Health and Safety (EHS) office. DMSO is flammable and should be handled accordingly.

- Contaminated Labware: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **TEPP-46** should be collected in a designated solid waste container.

Step 2: Waste Accumulation and Storage

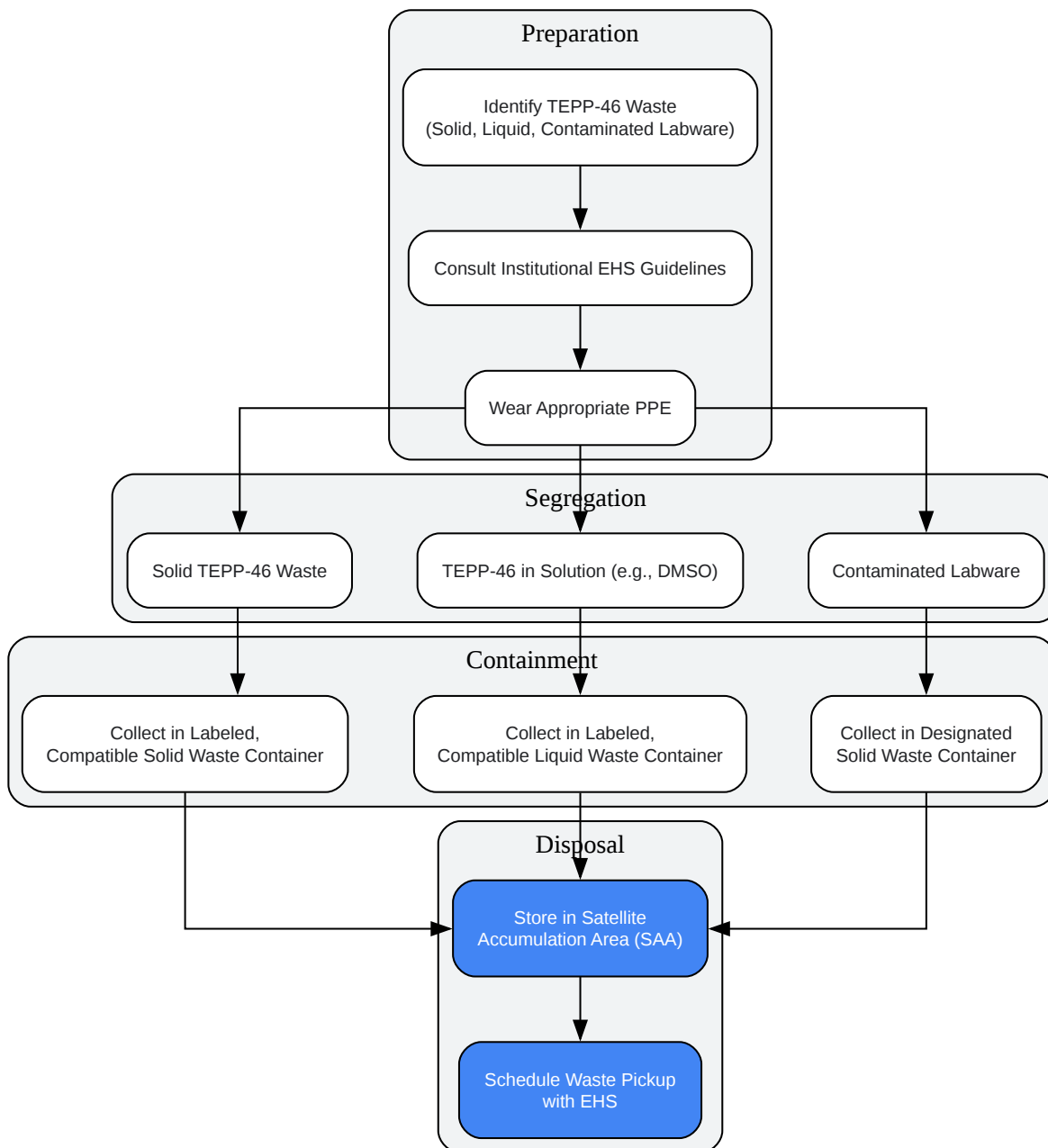
- Store all waste containers in a designated and well-ventilated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure all waste containers are securely sealed to prevent spills or the release of vapors.
- Properly label all waste containers with the full chemical name ("**TEPP-46**"), the solvent (if applicable, e.g., "in DMSO"), and the accumulation start date.

Step 3: Disposal Procedure

- Consult Institutional Guidelines: Before proceeding with disposal, consult your institution's Environmental Health and Safety (EHS) office for specific procedures and requirements.
- Schedule a Waste Pickup: Contact your EHS office to schedule a pickup for the collected **TEPP-46** waste. Do not attempt to dispose of chemical waste in the regular trash or down the drain unless explicitly permitted by your institution for non-hazardous materials.[5][6]
- Decontamination of Empty Containers: Empty **TEPP-46** containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The first rinsate should be collected as hazardous waste.[6][7] After thorough rinsing and air drying, the defaced container may be disposed of as regular trash, in accordance with institutional policy.[5]

Decision Workflow for **TEPP-46** Disposal

The following diagram illustrates the logical steps for making decisions regarding the disposal of **TEPP-46**.



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Caption: Workflow for the proper disposal of **TEPP-46**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **TEPP-46**, contributing to a secure research environment. Always prioritize safety and adhere to your institution's specific guidelines for chemical waste management.

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